

Application Notes and Protocols for DDMAT in Emulsion and Miniemulsion Polymerization

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Compound of Interest

Compound Name: 2-
(((Dodecylthio)carbonothioyl)thio)-
2-methylpropanoic acid

Cat. No.: B1251439

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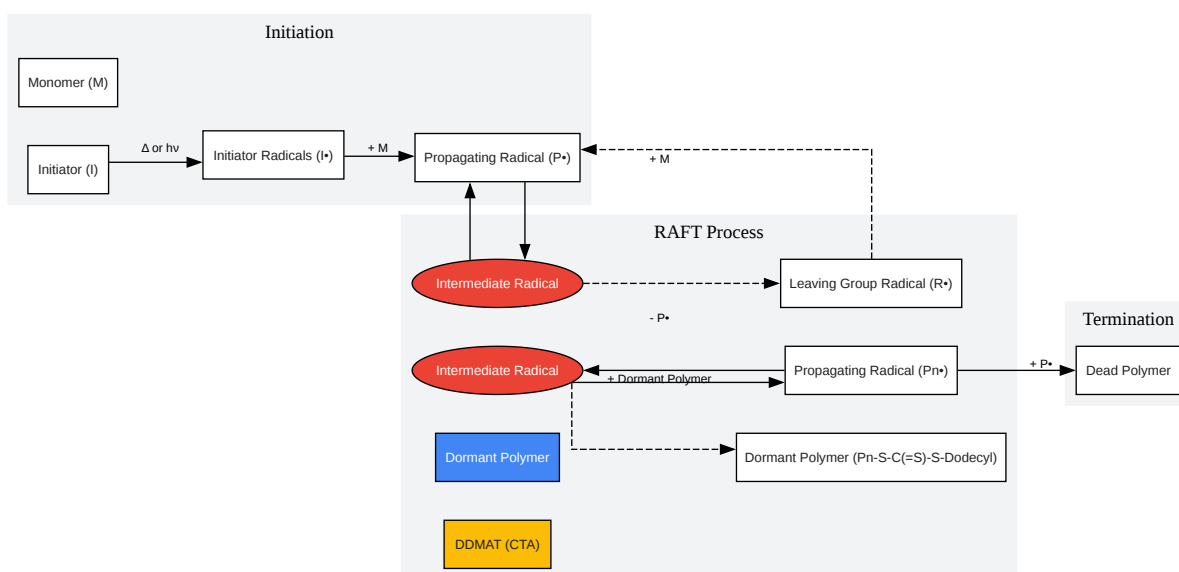
Introduction

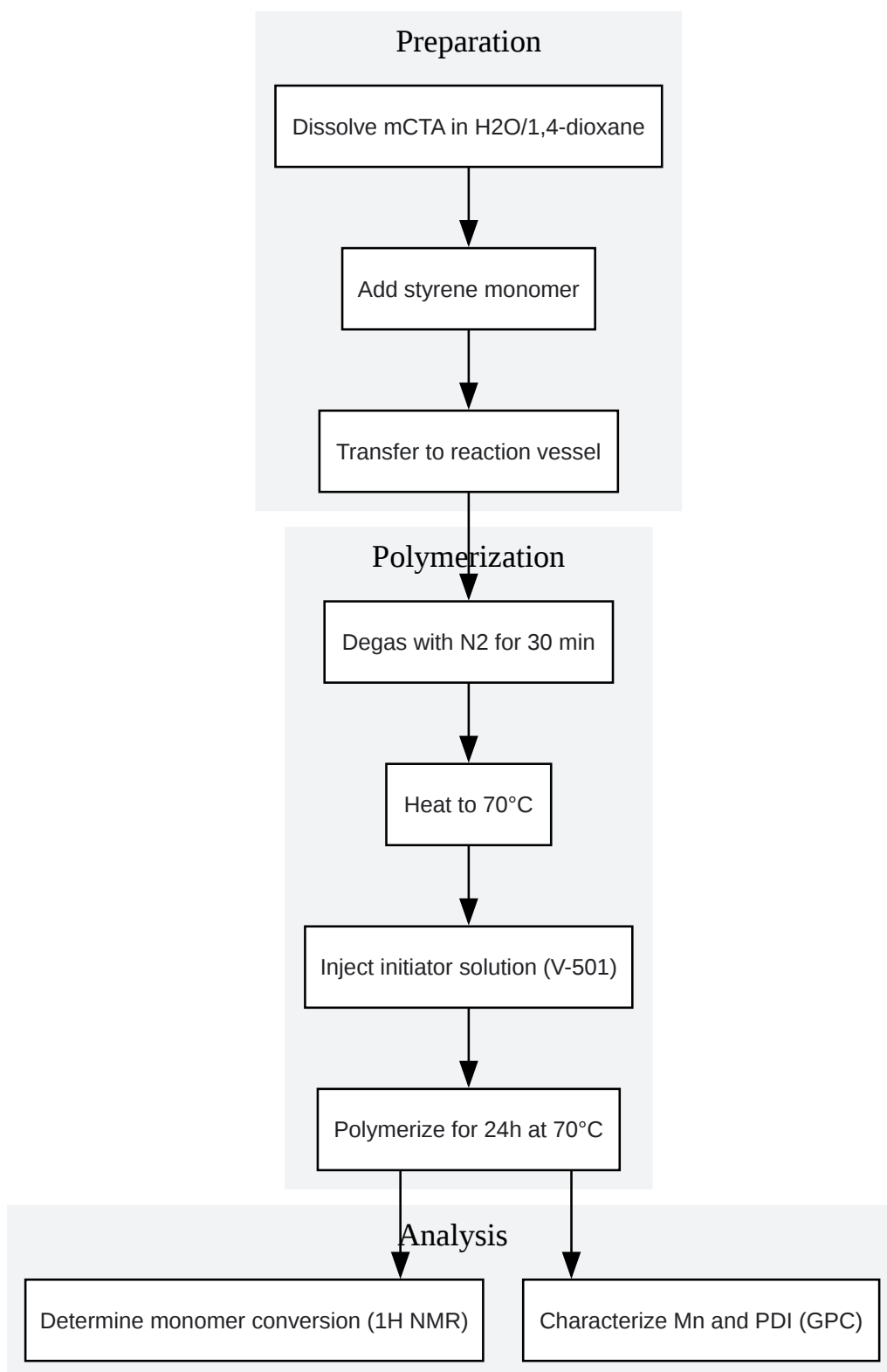
Dodecyl 2-methylacrylate (DDMAT), specifically S-1-dodecyl-S'-(α,α' -dimethyl- α'' -acetic acid)trithiocarbonate, is a highly versatile chain transfer agent (CTA) employed in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization.[1][2] RAFT polymerization is a form of living radical polymerization that allows for the synthesis of polymers with well-defined architectures, controlled molecular weights, and narrow molecular weight distributions (low polydispersity index, PDI).[3][4] This control is crucial in many applications, including drug delivery, where polymer characteristics can significantly impact efficacy and safety.

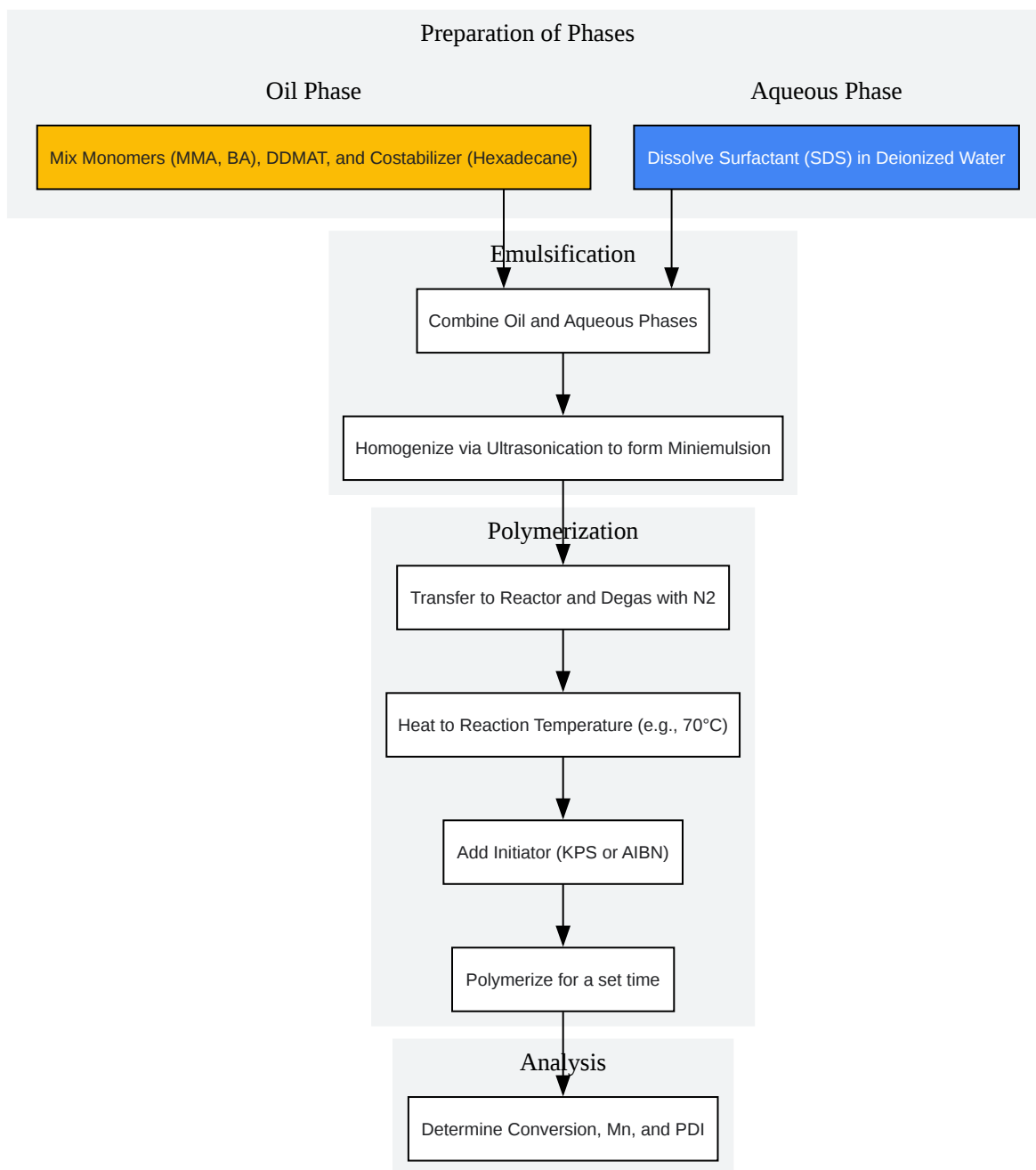
This document provides detailed application notes and experimental protocols for the use of DDMAT in both emulsion and miniemulsion polymerization systems.

Mechanism of DDMAT in RAFT Polymerization

DDMAT functions as a CTA, mediating the polymerization process through a series of reversible addition-fragmentation steps. This allows for the controlled growth of polymer chains, leading to polymers with predictable molecular weights and low polydispersity.[1] The general mechanism is depicted below.







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